

# An In-depth Technical Guide to 2,3-Dimethyl-4,6-dinitroaniline

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## Compound of Interest

Compound Name: 2,3-Dimethyl-4,6-dinitroaniline

Cat. No.: B3104365

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A comprehensive overview of **2,3-Dimethyl-4,6-dinitroaniline**, including its chemical properties, synthesis, and biological significance, with a comparative analysis of its isomers.

For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Information regarding the specific isomer **2,3-Dimethyl-4,6-dinitroaniline** is not widely available in published literature and chemical databases. This guide provides the theoretical molecular weight for the requested compound and detailed information on the closely related and better-documented isomer, 3,4-Dimethyl-2,6-dinitroaniline, as a representative example of a dimethyl-dinitroaniline compound.

## Introduction

Dinitroanilines are a class of aromatic compounds derived from aniline containing two nitro groups. These compounds and their derivatives are of significant interest due to their diverse applications, ranging from herbicides and pesticides to intermediates in the synthesis of dyes and pharmaceuticals.<sup>[1]</sup> The biological activity of dinitroanilines is often attributed to their ability to disrupt microtubule formation.<sup>[1]</sup> The specific properties and activities of dinitroaniline derivatives are highly dependent on the substitution pattern on the aniline ring. This guide focuses on the chemical and physical properties of **2,3-Dimethyl-4,6-dinitroaniline** and its isomers.

## Chemical Properties

While experimental data for **2,3-Dimethyl-4,6-dinitroaniline** is scarce, its molecular formula is C<sub>8</sub>H<sub>9</sub>N<sub>3</sub>O<sub>4</sub>. Based on this, the theoretical molecular weight can be calculated. For comparative purposes, the experimentally determined properties of the isomer 3,4-Dimethyl-2,6-dinitroaniline are presented below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N <sub>3</sub> O <sub>4</sub>	PubChem
Molecular Weight	211.17 g/mol	PubChem
IUPAC Name	3,4-dimethyl-2,6-dinitroaniline	PubChem
CAS Number	40318-31-8	PubChem
Canonical SMILES	<chem>CC1=CC(=C(C(=C1C)--INVALID-LINK--[O-])N)--INVALID-LINK--[O-]</chem>	PubChem
InChI	InChI=1S/C <sub>8</sub> H <sub>9</sub> N <sub>3</sub> O <sub>4</sub> /c1-4-3-6(10(12)13)7(9)8(5(4)2)11(14)15/h3H,9H2,1-2H3	PubChem
InChIKey	MHTNLJYRURGLAC-UHFFFAOYSA-N	PubChem

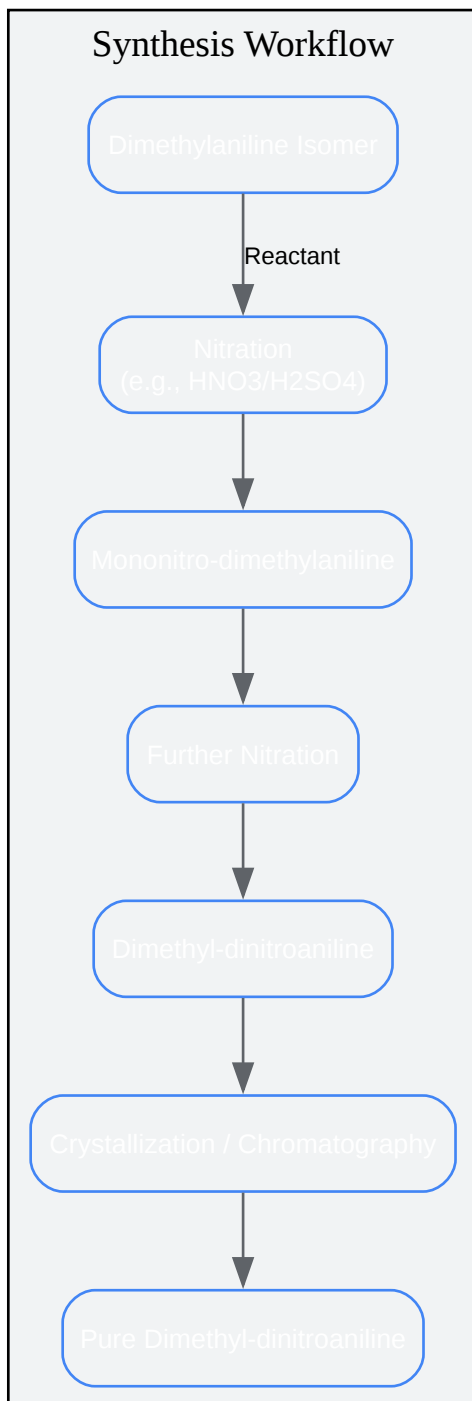
## Synthesis and Experimental Protocols

A general method for the synthesis of dinitroanilines involves the nitration of an appropriate aniline derivative. The specific starting materials and reaction conditions will determine the final isomeric product.

### General Experimental Protocol for the Synthesis of Dinitroanilines:

A common route for the synthesis of dinitroanilines is the dinitration of a substituted chlorobenzene, followed by amination. For instance, 2,6-dinitroaniline can be produced from the dinitration of chlorobenzene-4-sulfonic acid, followed by desulfonation and subsequent amination.<sup>[2]</sup>

A logical workflow for a potential synthesis of a dimethyl-dinitroaniline is outlined in the diagram below.



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A representative workflow for the synthesis of dimethyl-dinitroaniline.

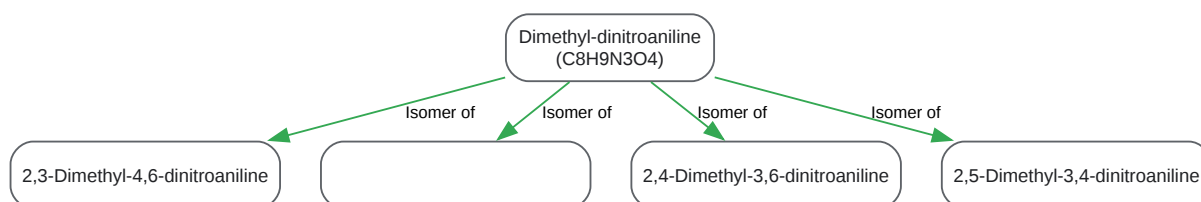
## Biological Activity and Signaling Pathways

Dinitroaniline herbicides are known to exert their biological effects by inhibiting microtubule formation in plant cells.[1] This disruption of microtubule dynamics interferes with cell division and ultimately leads to cell death. The antimitotic activity of new dinitroaniline derivatives has been a subject of research, with studies indicating that their effects are comparable to established herbicides like trifluralin.

While no specific signaling pathways involving **2,3-Dimethyl-4,6-dinitroaniline** have been documented, the general mechanism of action for dinitroaniline compounds involves the binding to tubulin, the protein subunit of microtubules. This prevents the polymerization of tubulin into functional microtubules, thereby arresting cell cycle progression at mitosis.

## Isomeric Landscape of Dimethyl-dinitroaniline

The precise positioning of the methyl and nitro groups on the aniline ring is critical in determining the chemical and biological properties of dimethyl-dinitroaniline isomers. The diagram below illustrates the structural relationship between the requested compound and some of its isomers.



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Structural isomers of dimethyl-dinitroaniline.

## Conclusion

While **2,3-Dimethyl-4,6-dinitroaniline** itself is not a well-characterized compound, the broader class of dinitroanilines presents a rich area for research and development, particularly in the fields of agriculture and medicinal chemistry. The provided data on the isomer 3,4-Dimethyl-2,6-dinitroaniline serves as a valuable reference for understanding the general characteristics

of this compound class. Further research into the synthesis and biological evaluation of specific isomers like **2,3-Dimethyl-4,6-dinitroaniline** could unveil novel properties and applications.

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## References

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